

# Physical properties including boiling point and density of 4-Methyl-2-heptanone

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## Compound of Interest

Compound Name: 4-Methyl-2-heptanone

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## An In-depth Technical Guide to the Physical Properties of 4-Methyl-2-heptanone

This technical guide provides a comprehensive overview of the key physical properties of **4-Methyl-2-heptanone**, with a specific focus on its boiling point and density. The information is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for the handling and characterization of this compound.

## Physical Properties of 4-Methyl-2-heptanone

**4-Methyl-2-heptanone**, also known as methyl isoamyl ketone, is a colorless liquid organic compound. It is a ketone that is used as a solvent and in various chemical syntheses. An accurate understanding of its physical properties is crucial for its application in scientific research and industrial processes.

## Quantitative Data Summary

The physical properties of **4-Methyl-2-heptanone** have been determined and are summarized in the table below for easy reference and comparison.

Physical Property	Value	Units	Reference
Boiling Point	159.9	°C at 760 mmHg	
Density	0.811	g/cm <sup>3</sup>	
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O	-	<a href="#">[1]</a>
Molecular Weight	128.21	g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	-32.24	°C	

## Experimental Protocols

The determination of the physical properties of a chemical compound such as **4-Methyl-2-heptanone** requires precise and standardized experimental procedures. Below are detailed methodologies for the key experiments cited.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic physical property.[\[3\]](#) Several methods can be employed for its determination, including distillation and the Thiele tube method.[\[4\]](#)

#### 1. Distillation Method:

A simple distillation is a common and effective method for determining the boiling point of a pure liquid.[\[5\]](#)

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle or sand bath) are required.
- Procedure:
  - A sample of **4-Methyl-2-heptanone** (at least 5 mL) is placed in the distillation flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.[\[4\]](#)

- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor that is distilling.[5]
- The liquid is heated to its boiling point.
- As the vapor condenses and collects in the receiving flask, the temperature is monitored. The constant temperature at which the liquid distills is recorded as the boiling point.[5]
- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

## 2. Thiele Tube Method:

This micro-method is advantageous when only a small amount of the substance is available.[4]

- Apparatus: A Thiele tube, a small test tube, a capillary tube (sealed at one end), a thermometer, a rubber band or wire to attach the test tube to the thermometer, and a heating source.
- Procedure:
  - A small amount of **4-Methyl-2-heptanone** is placed in the small test tube.
  - The capillary tube is placed inside the test tube with its open end down.
  - The test tube is attached to the thermometer, and the assembly is placed in the Thiele tube containing a high-boiling liquid (such as mineral oil).
  - The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
  - The heating is stopped, and the liquid is allowed to cool.
  - The temperature at which the liquid is drawn back into the capillary tube is the boiling point of the sample.[4]

## Density Determination

Density is an intensive physical property defined as the mass of a substance per unit volume.

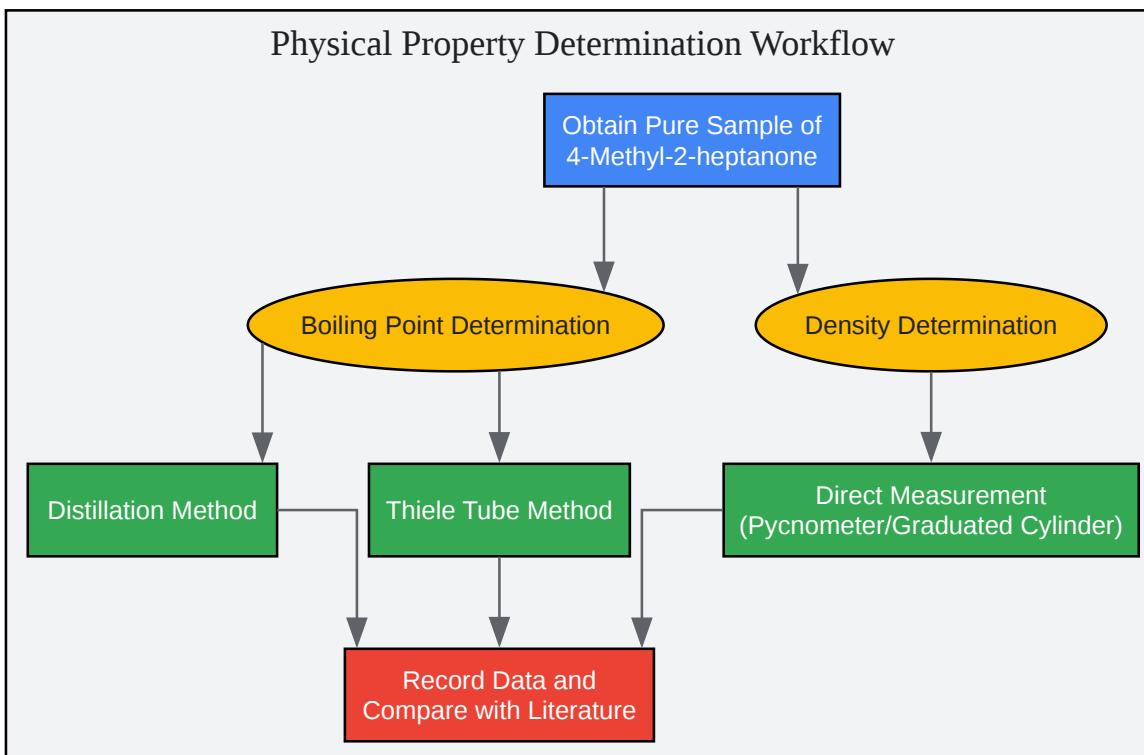
[6]

### 1. Direct Measurement:

- Apparatus: A balance and a graduated cylinder or a pycnometer (for higher accuracy).
- Procedure:
  - The mass of a clean, dry graduated cylinder or pycnometer is accurately measured using a balance.[6]
  - A known volume of **4-Methyl-2-heptanone** is added to the graduated cylinder or the pycnometer is filled to its calibrated volume.
  - The mass of the container with the liquid is measured.
  - The mass of the liquid is determined by subtracting the mass of the empty container.
  - The density is calculated by dividing the mass of the liquid by its volume.[6] The temperature at which the measurement is taken should be recorded as density is temperature-dependent.

## Mandatory Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a chemical compound like **4-Methyl-2-heptanone**.



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### Workflow for Physical Property Determination

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